

Safe Disposal of 4-Bromo-3-chloroaniline: A Procedural Guide

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Compound of Interest

Compound Name: 4-Bromo-3-chloroaniline

Cat. No.: B1265746

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The proper handling and disposal of **4-Bromo-3-chloroaniline** are critical for ensuring laboratory safety and environmental protection. As a halogenated aromatic amine, this compound presents specific hazards that necessitate a structured disposal protocol. This guide provides essential, step-by-step procedures for researchers, scientists, and drug development professionals to manage **4-Bromo-3-chloroaniline** waste safely and in compliance with regulations.

Immediate Safety and Handling Precautions

Before beginning any disposal process, it is imperative to handle **4-Bromo-3-chloroaniline** with the appropriate Personal Protective Equipment (PPE) in a well-ventilated area, preferably within a chemical fume hood.[1][2]

- Eye Protection: Wear chemical safety goggles or a face shield.[2][3]
- Hand Protection: Use chemically resistant gloves, such as nitrile or neoprene.[2][3]
- Skin and Body Protection: Wear a lab coat, full-length pants, and closed-toe shoes.[2][3]
- Respiratory Protection: If there is a risk of inhaling dust or vapors, use a NIOSH/MSHA approved respirator.[1][3]

In case of exposure, follow these first-aid measures immediately:

- Eye Contact: Flush eyes with copious amounts of water for at least 15 minutes, seeking medical attention.[1][4]
- Skin Contact: Remove contaminated clothing and wash the affected area with soap and plenty of water for at least 15 minutes.[1][4]
- Inhalation: Move the individual to fresh air. If breathing is difficult, seek immediate medical attention.[1][4]
- Ingestion: Rinse the mouth with water and seek immediate medical attention. Do not induce vomiting.[1][5]

Hazard and Physical Data Summary

The following table summarizes key quantitative data and hazard classifications for **4-Bromo-3-chloroaniline**.

Property	Value	Reference(s)
CAS Number	21402-26-6	[1][5][6]
Molecular Formula	C ₆ H ₅ BrCIN	[6]
Molecular Weight	206.47 g/mol	[6]
Appearance	White to light yellow powder or crystal	[5]
Melting Point	64.0 to 68.0 °C	[5]
GHS Signal Word	Warning	[5]
Hazard Statements	H302+H312+H332: Harmful if swallowed, in contact with skin or if inhaled.H315: Causes skin irritation.H319: Causes serious eye irritation.	[5]
Precautionary Statement (Disposal)	P501: Dispose of contents/container to an approved waste disposal plant.	[4][5]

Operational Plan: Step-by-Step Disposal Procedure

Adherence to a systematic disposal workflow is mandatory to mitigate risks. The primary principle is to treat **4-Bromo-3-chloroaniline** as a hazardous, halogenated organic waste.

Step 1: Waste Identification and Classification All waste containing **4-Bromo-3-chloroaniline**, including pure compound, solutions, and contaminated labware (e.g., weighing paper, pipette tips), must be classified as "Halogenated Organic Waste".[\[2\]](#)[\[7\]](#) This classification is critical for proper segregation.

Step 2: Waste Segregation Segregate **4-Bromo-3-chloroaniline** waste at the point of generation.

- **Solid Waste:** Place solid **4-Bromo-3-chloroaniline** and contaminated disposable materials into a designated, clearly labeled "Halogenated Organic Solid Waste" container.[\[2\]](#)[\[7\]](#)
- **Liquid Waste:** Collect solutions containing **4-Bromo-3-chloroaniline** in a designated "Halogenated Organic Liquid Waste" container.[\[2\]](#)[\[8\]](#)
- **Incompatible Materials:** Never mix halogenated waste with other waste categories, especially non-halogenated solvents, acids, or bases, to prevent dangerous reactions.[\[9\]](#)

Step 3: Container Selection and Labeling

- **Container Type:** Use only chemically compatible and leak-proof containers with secure, tight-fitting lids.[\[8\]](#)[\[9\]](#) For liquid waste, the original container or an appropriate UN-labeled container is recommended.[\[9\]](#)
- **Labeling:** All waste containers must be clearly labeled before the first drop of waste is added. [\[8\]](#) The label must include:
 - The words "Hazardous Waste"
 - The full chemical name: "Waste: **4-Bromo-3-chloroaniline**" (no formulas or abbreviations).[\[8\]](#)
 - If in a mixture, list all components.[\[8\]](#)

- Appropriate hazard pictograms (e.g., Acute Toxicity, Irritant).[9]

Step 4: On-Site Storage

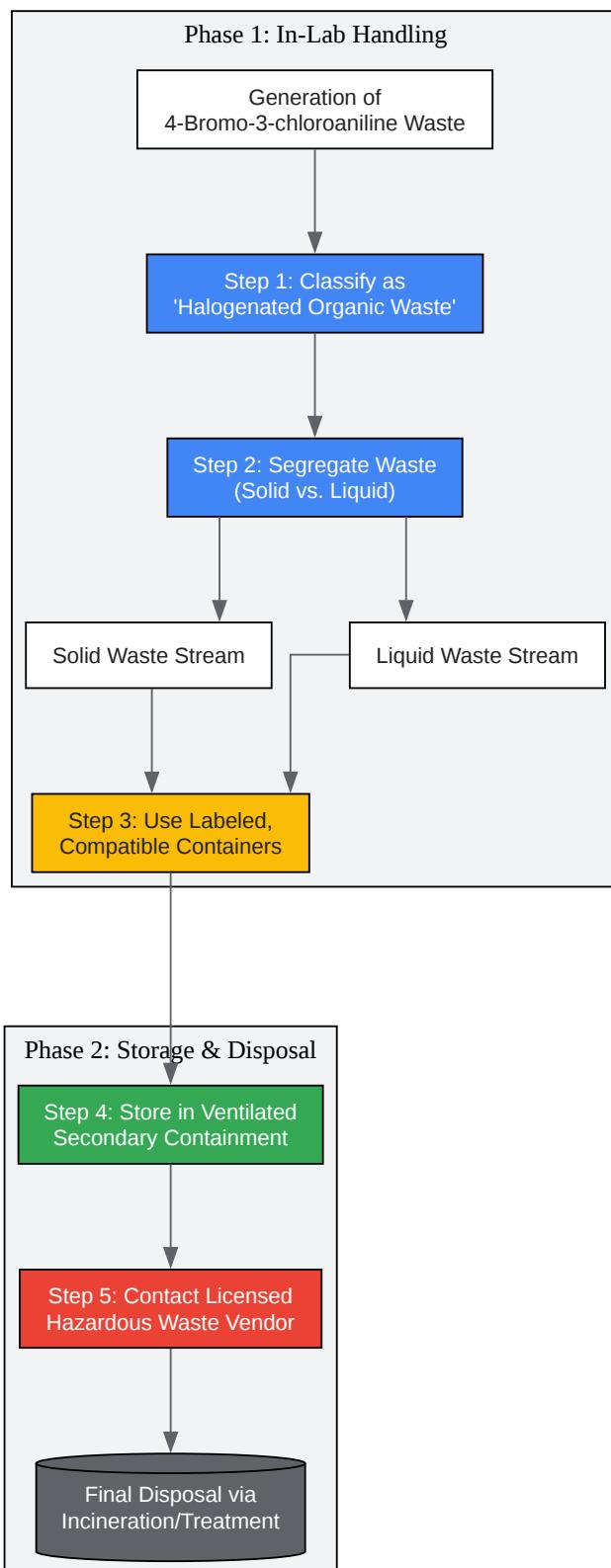
- Store waste containers in a cool, dry, and well-ventilated secondary containment area, away from incompatible materials like strong oxidizing agents.[1][4][9]
- Keep containers closed at all times except when adding waste.[8]
- The storage area should be clearly marked as a hazardous waste accumulation point.

Step 5: Arranging for Final Disposal

- Disposal of **4-Bromo-3-chloroaniline** must be conducted through a licensed and approved hazardous waste disposal company.[1][4][5]
- Do not discharge any amount of this chemical into drains or the general trash.[1][10]
- Always follow all local, regional, and national hazardous waste regulations to ensure complete and accurate classification and disposal.[1][3][11]

Disposal Workflow Diagram

The following diagram illustrates the logical workflow for the proper disposal of **4-Bromo-3-chloroaniline**.

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